

The Molecular Landscape of Spantide II: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Spantide*
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An In-depth Analysis of the Structure, Function, and Experimental Evaluation of a Potent Tachykinin Antagonist

Abstract

Spantide II is a potent and selective competitive antagonist of the neurokinin-1 receptor (NK-1R), the primary receptor for the neuropeptide Substance P. As a synthetic undecapeptide analog of Substance P, **Spantide II** has become an invaluable tool in neuroscience and pharmacology for elucidating the physiological and pathological roles of the tachykinin system. This technical guide provides a comprehensive overview of the molecular structure of **Spantide II**, its quantitative biological activity, and detailed protocols for its experimental evaluation. This document is intended for researchers, scientists, and drug development professionals engaged in the study of neurokinin receptor pharmacology and related therapeutic areas.

Molecular Structure and Properties

Spantide II is a modified undecapeptide, designed for increased potency and stability compared to its predecessor, **Spantide I**. Its structure incorporates several unnatural amino acids and modifications to optimize its binding affinity for the NK-1R and reduce off-target effects, such as histamine release.

The amino acid sequence of **Spantide II** is H-D-Lys(Nicotinoyl)-Pro-3-Pal-Pro-D-Cl₂Phe-Asn-D-Trp-Phe-D-Trp-Leu-Nle-NH₂.^[1] This sequence features several key modifications compared to the endogenous Substance P:

- **N-terminal Modification:** The N-terminal D-Lysine is modified with a nicotinoyl group.
- **Unnatural Amino Acids:** The sequence includes 3-(3-pyridyl)alanine (3-Pal), 3,4-dichloro-D-phenylalanine (D-Cl₂Phe), and norleucine (Nle).
- **D-Amino Acids:** The presence of D-isomers of Lysine, Phenylalanine, and Tryptophan enhances proteolytic resistance.
- **C-terminal Amidation:** The C-terminus is amidated, which neutralizes the carboxyl group and increases the peptide's stability and biological activity.

These structural alterations contribute to **Spantide II**'s enhanced antagonist potency and selectivity for the NK-1 receptor.

Property	Value	Reference
Amino Acid Sequence	H-D-Lys(Nicotinoyl)-Pro-3-Pal-Pro-D-Cl ₂ Phe-Asn-D-Trp-Phe-D-Trp-Leu-Nle-NH ₂	[1]
Molecular Formula	C ₈₆ H ₁₀₄ Cl ₂ N ₁₈ O ₁₃	[2]
Molecular Weight	1668.79 g/mol	
CAS Number	129176-97-2	[2][3][4]
SMILES	CCCC--INVALID-LINK--C)NC(=O)--INVALID-LINK--NC(=O)--INVALID-LINK--NC(=O)--INVALID-LINK--NC(=O)--INVALID-LINK--=O)NC(=O)--INVALID-LINK--c(Cl)c1)NC(=O)[C@@H]1CCCN1C(=O)--INVALID-LINK--NC(=O)[C@@H]1CCCN1C(=O)--INVALID-LINK--CCCCNC(=O)c1cccnc1">C@HC(N)=O	[5]

Quantitative Biological Data

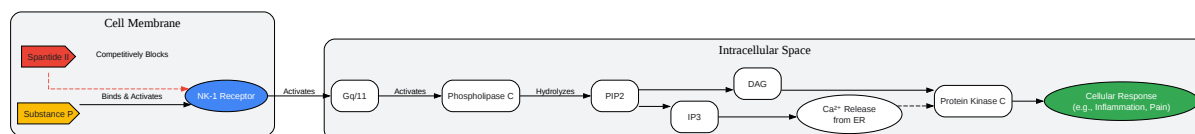
Spantide II's primary mechanism of action is the competitive antagonism of the NK-1 receptor. Its potency has been quantified in various in vitro and ex vivo assays, demonstrating its high affinity for the receptor.

Parameter	Value	Species/Tissue	Receptor	Reference
pA ₂	7.7	Guinea Pig Taenia Coli	NK-1	[1]
pA ₂ Range	6.5 - 7.5	Rabbit Jugular Vein	NK-1	[6]
pIC ₅₀	6.0	Rabbit Iris Sphincter	Tachykinin Receptors	[1]
IC ₅₀	2.3 nM	Not Specified	NK-1	
Ki (Spantide I)	230 nM	Not Specified	NK-1	[7]
Ki (Spantide I)	8150 nM	Not Specified	NK-2	[7]

Note: pA₂ is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift in the agonist's concentration-response curve. pIC₅₀ is the negative logarithm of the concentration of an inhibitor that produces 50% of the maximal possible inhibition.

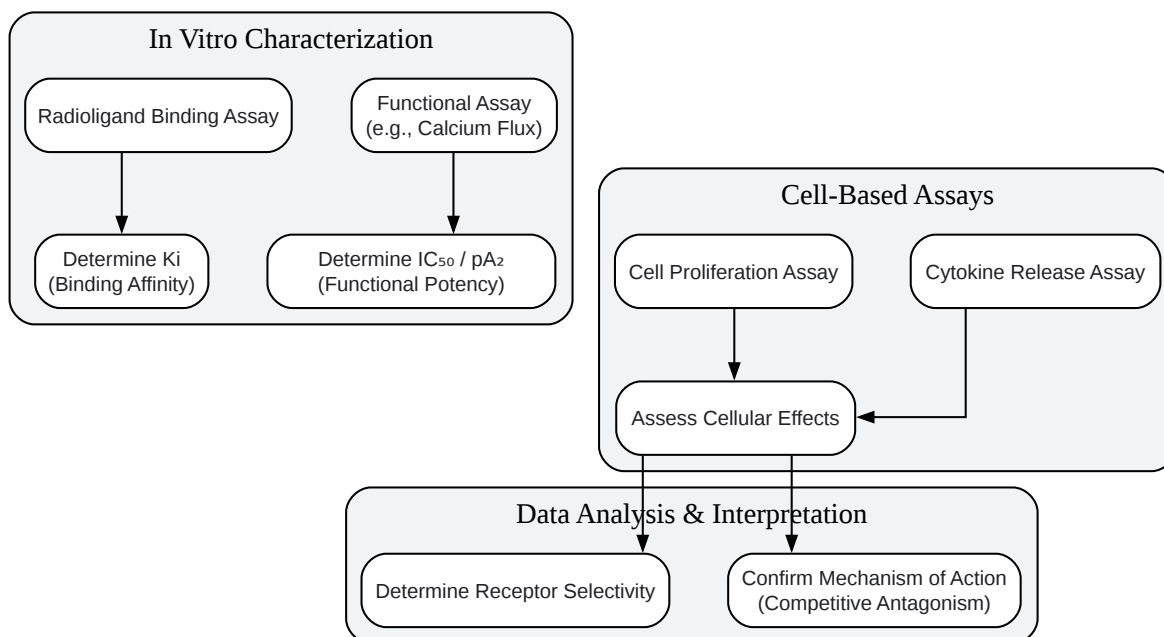
Signaling Pathways and Experimental Workflows

Spantide II exerts its biological effects by blocking the canonical signaling pathway of the NK-1 receptor, a G-protein coupled receptor (GPCR). The following diagrams illustrate this pathway and a general workflow for characterizing GPCR antagonists like **Spantide II**.



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Figure 1: NK-1 Receptor Signaling Pathway and **Spantide II**'s Point of Inhibition.



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Figure 2: General Experimental Workflow for GPCR Antagonist Characterization.

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the interaction of **Spantide II** with the NK-1 receptor.

Radioligand Binding Assay (Competitive Displacement)

This assay determines the binding affinity (K_i) of **Spantide II** by measuring its ability to displace a radiolabeled ligand from the NK-1 receptor.

Materials:

- Cell Membranes: Membranes prepared from cells stably expressing the human NK-1 receptor (e.g., CHO-K1 or HEK293 cells).
- Radioligand: A high-affinity NK-1R radioligand (e.g., [³H]-Substance P).
- **Spantide II**: A range of concentrations for competition.
- Non-specific Binding Control: A high concentration of a non-labeled, high-affinity NK-1R ligand (e.g., Aprepitant).
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 0.1% BSA, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- 96-well Filter Plates: Glass fiber filters (e.g., GF/C).
- Scintillation Cocktail and Counter.

Procedure:

- Membrane Preparation:
 - Culture NK-1R expressing cells to confluency.
 - Harvest cells and homogenize in cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4 with protease inhibitors).
 - Centrifuge the homogenate at low speed (e.g., 1000 x g for 5 minutes at 4°C) to remove nuclei and debris.
 - Centrifuge the supernatant at high speed (e.g., 40,000 x g for 20 minutes at 4°C) to pellet the cell membranes.
 - Wash the membrane pellet with assay buffer and resuspend to a final protein concentration of 50-100 µg/mL.
- Assay Setup (in a 96-well plate):

- Total Binding: 50 µL cell membrane preparation + 50 µL radioligand (at a concentration near its K_d) + 50 µL assay buffer.
- Non-specific Binding: 50 µL cell membrane preparation + 50 µL radioligand + 50 µL non-specific binding control.
- Competition: 50 µL cell membrane preparation + 50 µL radioligand + 50 µL of varying concentrations of **Spantide II**.
- Incubation: Incubate the plate at room temperature for 60-90 minutes with gentle agitation to reach equilibrium.
- Filtration: Rapidly filter the contents of each well through the filter plate using a cell harvester.
- Washing: Wash the filters three times with 3 mL of ice-cold wash buffer to remove unbound radioligand.
- Scintillation Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure radioactivity using a scintillation counter.

Data Analysis:

- Calculate specific binding by subtracting non-specific binding from total binding.
- Plot the percentage of specific binding against the log concentration of **Spantide II**.
- Determine the IC_{50} value (the concentration of **Spantide II** that inhibits 50% of specific binding) using non-linear regression.
- Calculate the K_i value using the Cheng-Prusoff equation:
 - $K_i = IC_{50} / (1 + ([L]/K_d))$
 - Where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Intracellular Calcium Mobilization Assay (FLIPR)

This functional assay measures the ability of **Spantide II** to inhibit Substance P-induced increases in intracellular calcium concentration.

Materials:

- Cells: NK-1R expressing cells (e.g., CHO-K1 or HEK293).
- Culture Medium: Appropriate for the cell line.
- Calcium-sensitive Dye: Fluo-4 AM or similar.
- Pluronic F-127.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Substance P: At a concentration that elicits a submaximal response (e.g., EC₈₀).
- **Spantide II**: A range of concentrations.
- 96-well Black, Clear-bottom Plates.
- Fluorescence Microplate Reader with automated injection (e.g., FLIPR).

Procedure:

- Cell Seeding: Seed cells into the 96-well plate at a density of 40,000-80,000 cells/well and culture overnight.
- Dye Loading:
 - Prepare a loading solution of 2-4 μ M Fluo-4 AM with 0.02-0.04% Pluronic F-127 in assay buffer.
 - Remove culture medium and add 100 μ L of loading solution to each well.
 - Incubate at 37°C for 60 minutes in the dark.
- Washing: Gently wash the cells twice with 100 μ L of assay buffer, leaving 100 μ L in each well after the final wash.

- Assay Execution (in the plate reader):
 - Measure baseline fluorescence (Excitation: ~485 nm, Emission: ~525 nm) for 10-20 seconds.
 - Add 50 μ L of **Spantide II** dilutions or vehicle control to the respective wells and incubate for 10-20 minutes.
 - Using the plate reader's injector, add 50 μ L of the Substance P solution to each well.
 - Immediately and continuously record the fluorescence signal for at least 2 minutes.

Data Analysis:

- Calculate the change in fluorescence (ΔF) by subtracting the baseline from the peak fluorescence.
- Normalize the data to the control (Substance P alone).
- Plot the normalized response against the log concentration of **Spantide II** and determine the IC_{50} value.

Cell Proliferation Assay (BrdU)

This assay assesses the effect of **Spantide II** on Substance P-induced cell proliferation.

Materials:

- Cells: A cell line that proliferates in response to Substance P.
- Culture Medium: With low serum (e.g., 0.5% FBS) for synchronization.
- Substance P.
- **Spantide II**.
- BrdU Labeling Reagent.
- BrdU Assay Kit (with fixing/denaturing solution, anti-BrdU antibody, and substrate).

- Microplate Reader (for absorbance).

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a low density and allow them to attach overnight.
- Serum Starvation: Replace the medium with low-serum medium and incubate for 24 hours to synchronize the cells.
- Treatment:
 - Add various concentrations of **Spantide II** or vehicle control to the wells.
 - After a 1-hour pre-incubation, add Substance P at a concentration known to induce proliferation.
- Incubation: Incubate the plate for 24-48 hours.
- BrdU Labeling: Add BrdU labeling reagent to each well for the last 4-6 hours of incubation.
- Detection:
 - Fix the cells and denature the DNA according to the kit manufacturer's protocol.
 - Incubate with the anti-BrdU primary antibody.
 - Incubate with the HRP-conjugated secondary antibody.
 - Add the TMB substrate and stop the reaction.
- Measurement: Measure the absorbance at 450 nm.

Data Analysis:

- Normalize the proliferation data to the control (Substance P alone).
- Plot the normalized proliferation against the log concentration of **Spantide II** to determine its inhibitory effect.

Conclusion

Spantide II remains a cornerstone for the pharmacological investigation of the NK-1 receptor. Its well-defined molecular structure, characterized by strategic modifications for enhanced potency and stability, makes it a reliable research tool. The quantitative data consistently demonstrate its high-affinity, competitive antagonism at the NK-1R. The detailed experimental protocols provided herein offer a robust framework for researchers to further explore the intricate roles of Substance P and the NK-1 receptor in health and disease, and to aid in the development of novel therapeutics targeting this critical signaling pathway.

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